

Cyclopentylmagnesium bromide physical properties

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Compound of Interest

Compound Name: Cyclopentylmagnesium Bromide

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An In-depth Technical Guide to the Physical Properties of **Cyclopentylmagnesium Bromide**

Introduction

Cyclopentylmagnesium bromide (C_5H_9BrMg) is an organomagnesium compound belonging to the class of Grignard reagents.^[1] These reagents are characterized by a carbon-magnesium bond and are fundamental tools in organic synthesis for the formation of carbon-carbon bonds.

^{[1][2]} **Cyclopentylmagnesium bromide** consists of a five-membered cyclopentyl ring bonded to a magnesium atom, which is also ionically bonded to a bromide ion.^[1] It is a highly reactive compound, typically supplied as a solution in an ethereal solvent like diethyl ether or tetrahydrofuran (THF).^[1] Its utility spans various applications, including the synthesis of alcohols, ketones, and other complex organic molecules through nucleophilic addition and substitution reactions.^[1] This guide provides a comprehensive overview of its core physical properties, experimental protocols for its synthesis and characterization, and key chemical behaviors relevant to researchers, scientists, and drug development professionals.

Physical and Chemical Properties

Cyclopentylmagnesium bromide is commercially available as a solution, and its properties are often cited for these solutions.^{[3][4]} It appears as a colorless to grey or light yellow liquid.^[1] ^[5] Like other Grignard reagents, it is highly reactive with protic solvents, such as water, and atmospheric oxygen and moisture, necessitating handling under an inert atmosphere.^{[1][6]}

Summary of Physical Properties

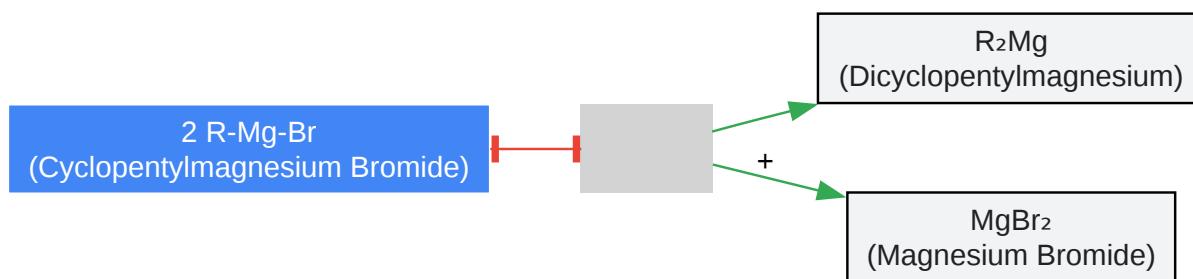
The quantitative physical data for **cyclopentylmagnesium bromide**, primarily for its common commercial solutions, are summarized in the table below.

Property	Value	Solvent/Concentration	Reference(s)
Molecular Formula	C ₅ H ₉ BrMg	N/A	[3][4][5][7]
Molecular Weight	173.33 g/mol	N/A	[3][4][7]
Appearance	Colorless to grey solution	In Diethyl Ether / THF	[1][5]
Boiling Point	35 °C	2.0 M in Diethyl Ether	[3][8][9]
Density	0.996 g/mL at 25 °C	2.0 M in Diethyl Ether	[3][4][8][9]
Flash Point	-38 °C (-36.4 °F) (closed cup)	2.0 M in Diethyl Ether	[7]
Solubility	Soluble in ethereal solvents	Diethyl Ether, Tetrahydrofuran (THF)	[3][10]
Standard Concentration	1.0 M - 2.0 M	Diethyl Ether or THF	[3][4][5][11]

Chemical Reactivity and Equilibria

Schlenk Equilibrium

Grignard reagents in solution exist in a complex equilibrium known as the Schlenk equilibrium. The heteroleptic species (RMgX) is in equilibrium with its homoleptic counterparts, the dialkylmagnesium compound (R₂Mg) and the magnesium halide (MgX₂).^[10] For **cyclopentylmagnesium bromide**, this dynamic equilibrium involves the interconversion between the primary Grignard reagent, dicyclopentylmagnesium, and magnesium bromide.^[10] The position of this equilibrium is significantly influenced by the solvent, with more strongly coordinating solvents like THF favoring the monomeric, heteroleptic form.



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Caption: Schlenk equilibrium for **Cyclopentylmagnesium Bromide**.

Experimental Protocols

Accurate preparation and concentration determination are critical for the successful use of **cyclopentylmagnesium bromide** in synthesis.

Synthesis of Cyclopentylmagnesium Bromide

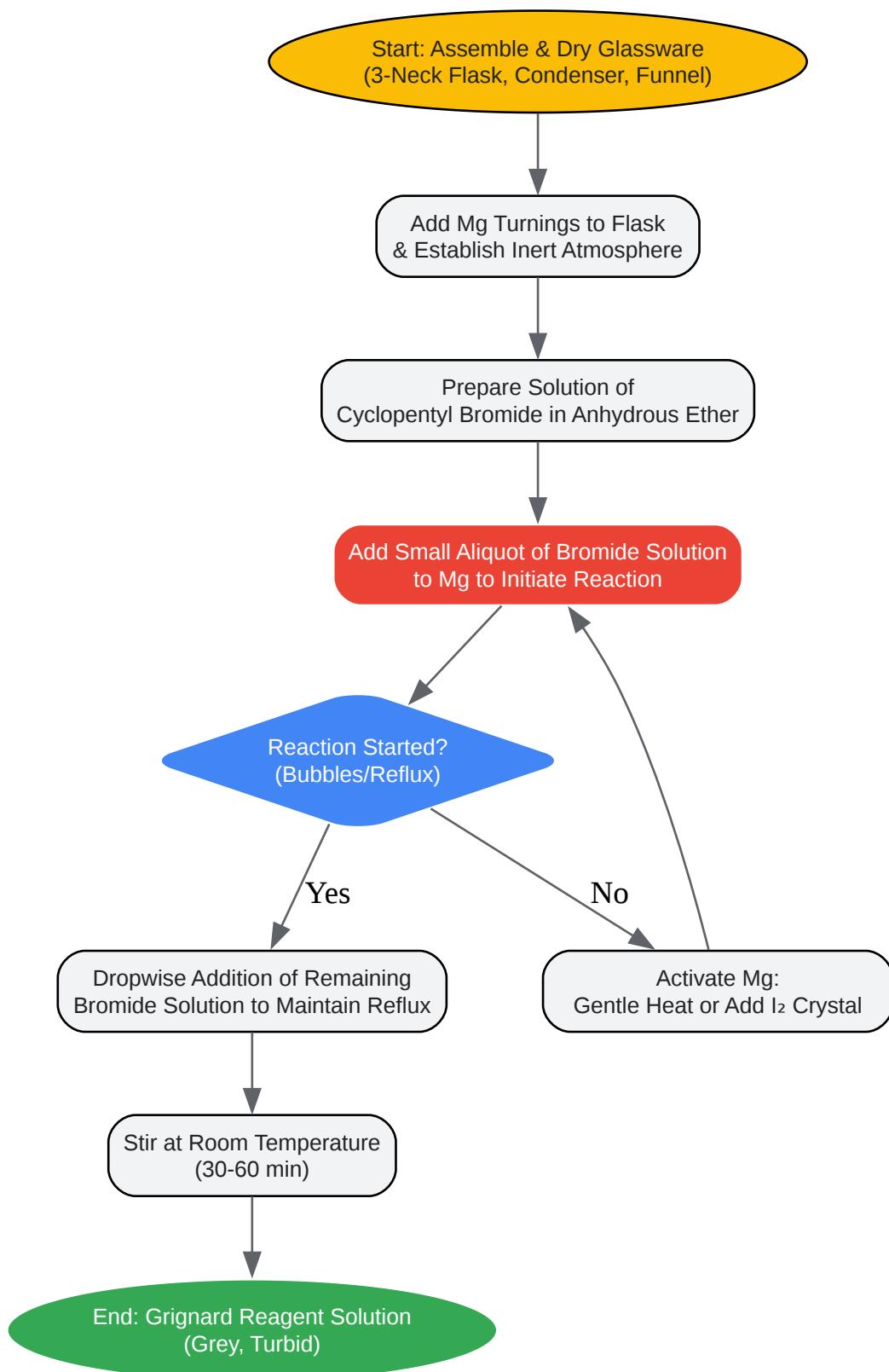
This protocol describes the formation of the Grignard reagent from cyclopentyl bromide and magnesium metal in an anhydrous ether solvent.[12]

Materials and Equipment:

- Magnesium turnings
- Cyclopentyl bromide
- Anhydrous diethyl ether
- Iodine crystal (optional, as initiator)
- Three-necked round-bottom flask, reflux condenser, dropping funnel, magnetic stir bar
- Inert atmosphere setup (Nitrogen or Argon)

Procedure:

- Apparatus Setup: Assemble the three-necked flask with the dropping funnel, reflux condenser, and a gas inlet for the inert atmosphere. Flame-dry all glassware under vacuum or in an oven and cool under a stream of nitrogen or argon.[12]
- Reagent Preparation: Place magnesium turnings into the flask.[12] In the dropping funnel, place a solution of cyclopentyl bromide dissolved in anhydrous diethyl ether.[12]
- Initiation: Add a small portion (approx. 10 mL) of the cyclopentyl bromide solution to the magnesium turnings. The reaction is indicated by bubble formation and gentle refluxing.[12] If the reaction fails to start, gentle warming with a heat gun or the addition of a small iodine crystal may be required to activate the magnesium surface.[12]
- Addition: Once initiated, add the remaining cyclopentyl bromide solution dropwise from the funnel at a rate that maintains a steady, gentle reflux.[12]
- Completion: After the addition is complete, stir the resulting grayish and turbid mixture at room temperature for an additional 30-60 minutes to ensure all the magnesium has reacted. [12] The Grignard reagent is now ready for use or titration.

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Caption: Workflow for the synthesis of **Cyclopentylmagnesium Bromide**.

Determination of Concentration by Titration

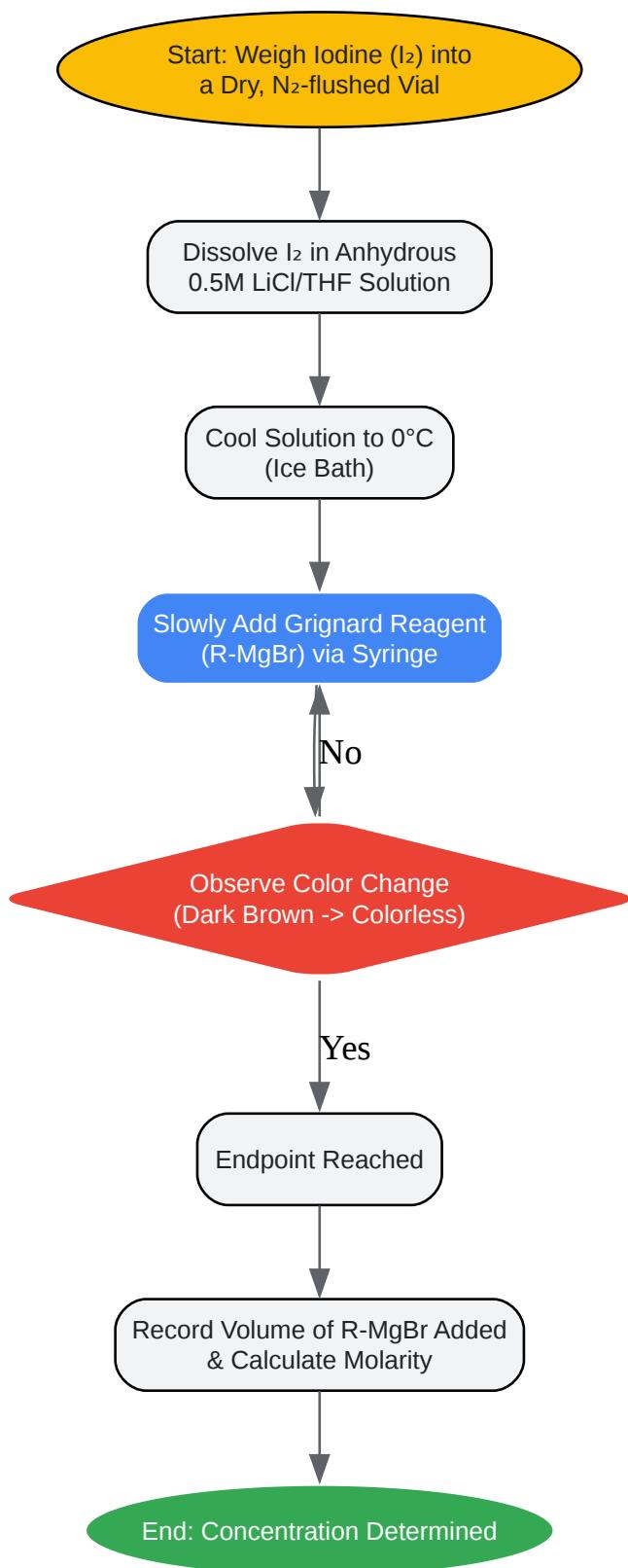
The concentration of active Grignard reagent can be determined using various titration methods. The method using iodine (I_2) is a reliable and frequently used procedure.[13]

Materials and Equipment:

- Iodine (I_2)
- Anhydrous THF
- 0.5 M solution of Lithium Chloride (LiCl) in THF
- Flame-dried vial with magnetic stir bar
- 1 mL syringe

Procedure:

- Preparation: In a flame-dried and nitrogen-flushed vial, dissolve a precisely weighed amount of iodine (e.g., 100 mg) in 1.0 mL of a 0.5 M LiCl solution in THF. This will produce a dark brown solution.[13]
- Titration Setup: Cool the iodine solution to 0 °C using an ice bath.[13]
- Titration: Slowly add the prepared **cyclopentylmagnesium bromide** solution dropwise via a syringe to the stirred, cooled iodine solution.[13]
- Endpoint: The endpoint is reached when the dark brown color of the iodine transitions first to light yellow and then disappears, resulting in a colorless solution.[13]
- Calculation: The molarity of the Grignard reagent is calculated based on the volume added to reach the endpoint and the initial moles of iodine. The titration should be repeated for accuracy.[13]

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Caption: Workflow for Grignard concentration determination via I₂ titration.

Handling, Storage, and Safety

Cyclopentylmagnesium bromide is a hazardous chemical that requires strict safety protocols for handling and storage.

- **Handling:** Always handle under an inert, dry atmosphere (e.g., nitrogen or argon) in a chemical fume hood.[6][14] Personal protective equipment, including safety goggles, face shields, and chemical-resistant gloves, is mandatory.[6][14] Use non-sparking tools and ensure all equipment is properly grounded to prevent static discharge.[6]
- **Storage:** Store in a cool, dry, well-ventilated area designated for flammable liquids.[6][15] Containers should be kept tightly sealed under an inert gas to prevent decomposition from moisture and air.[15] It is often stored in specially designed bottles, such as AcroSeal™ or J&KSeal bottles, which allow for the removal of the reagent without compromising the inert atmosphere.[5][16]
- **Hazards:** The reagent is an extremely flammable liquid and vapor.[6][17] It reacts violently with water, releasing flammable gases that can spontaneously ignite.[6][17] It can also form explosive peroxides upon storage, especially if the solvent is diethyl ether.[6] It causes severe skin burns and eye damage and is harmful if swallowed or inhaled.[6][14]

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References

1. CAS 33240-34-5: Cyclopentylmagnesium bromide | CymitQuimica [cymitquimica.com]
2. Cyclopentadienyl magnesium bromide - Wikipedia [en.wikipedia.org]
3. Cyclopentylmagnesium bromide 2.0M diethyl ether 33240-34-5 [sigmaaldrich.com]
4. Cyclopentylmagnesium bromide, 2.0 M in diethyl ether, 33240-34-5 | Buy Cyclopentylmagnesium bromide, 2.0 M in diethyl ether India - Otto Chemie Pvt Ltd [ottokemi.com]

- 5. Cyclopentylmagnesium bromide, 2.0M solution in diethyl ether, AcroSeal™ 800 mL [thermofisher.com]
- 6. fishersci.com [fishersci.com]
- 7. 环戊基溴化镁 溶液 2.0 M in diethyl ether | Sigma-Aldrich [sigmaaldrich.com]
- 8. scientificlabs.co.uk [scientificlabs.co.uk]
- 9. scientificlabs.co.uk [scientificlabs.co.uk]
- 10. One-Step Synthesis and Schlenk-Type Equilibrium of Cyclopentadienylmagnesium Bromides - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Cyclopentylmagnesium bromide, solution, 1M in THF, 33240-34-5 | Buy Cyclopentylmagnesium bromide, solution, 1M in THF India - Otto Chemie Pvt Ltd [ottokemi.com]
- 12. benchchem.com [benchchem.com]
- 13. Organic Syntheses Procedure [orgsyn.org]
- 14. fishersci.com [fishersci.com]
- 15. Cyclopentylmagnesium Bromide | 33240-34-5 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 16. Cyclopentylmagnesium bromide, 2.0M solution in diethyl ether, AcroSeal™ | Fisher Scientific [fishersci.ca]
- 17. chemicalbook.com [chemicalbook.com]
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